

Biological Activity & Research Data

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Compound Focus: Ethacridine

CAS No.: 442-16-0

Cat. No.: S527491

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Ethacridine lactate monohydrate has two primary established uses and one recently discovered molecular mechanism, supported by the following quantitative data:

Activity/Application	Key Findings	Experimental Data
Antiseptic Activity Effective against Gram-positive bacteria, with lower efficacy against Gram-negative strains [1] [2]. MIC for <i>S. aureus</i> (including MRSA): 100-200 µg/mL [2] MIC for <i>E. coli</i>: 200-800 µg/mL [2] MIC for <i>P. vulgaris</i> & <i>P. mirabilis</i>: >1,600 µg/mL [2] Abortifacient Use Used for second-trimester labor induction; considered safer than hypertonic saline [1]. Dose/Route: Up to 150 ml of a 0.1% solution, instilled extra-amniotically [1] Onset of Action: Labor typically ensues in 20-40 hours [1] PARG Inhibition Identified as an inhibitor of Poly(ADP-ribose) glycohydrolase (PARG), a potential therapeutic target [2]. Research use as a biochemical tool to study PARG-related pathways [2]		

Experimental Protocols

For researchers aiming to work with this compound, here are detailed methodologies for key experiments based on the cited literature.

Antibacterial Susceptibility Testing (MIC Determination)

This protocol determines the Minimum Inhibitory Concentration (MIC) of **Ethacridine** lactate monohydrate against bacterial strains [2].

- **Stock Solution Preparation:** Dissolve **Ethacridine** lactate monohydrate in DMSO or water to create a high-concentration stock solution (e.g., 10 mg/mL). Filter-sterilize if dissolved in water [2].
- **Broth Dilution:** Perform serial two-fold dilutions of the stock solution in a suitable sterile broth medium (e.g., Mueller-Hinton Broth) in a 96-well microtiter plate.
- **Inoculation:** Inoculate each well with a standardized bacterial suspension, adjusted to a concentration of approximately 5×10^5 CFU/mL.
- **Incubation & Reading:** Incubate the plate at 37°C for 16-20 hours. The **MIC is defined as the lowest concentration of the compound that completely prevents visible growth** [2].

PARG Inhibition Assay

This outlines a general approach for studying its PARG inhibitory activity, which is typically measured using specialized biochemical kits.

- **Reaction Setup:** Prepare the PARG enzyme reaction according to the commercial assay kit instructions. This usually includes a buffer, the PARG enzyme, and a poly(ADP-ribose) substrate.
- **Compound Addition:** Add **Ethacridine** lactate monohydrate to the reaction mixture at varying concentrations. Include a control without the inhibitor.
- **Incubation:** Allow the reaction to proceed for a specified time at a controlled temperature (e.g., 30-37°C).
- **Detection & Analysis:** Stop the reaction and measure the product formation. Detection methods depend on the kit (e.g., colorimetric, fluorometric). Plot the inhibition data to calculate the IC_{50} value [2].

Research Workflow & Signaling Pathway

The following diagram illustrates the experimental workflow for investigating **Ethacridine** lactate monohydrate's antibacterial and PARG inhibition activities, integrating the protocols above.

This workflow outlines the parallel paths for investigating the antibacterial and PARG inhibition activities of **Ethacridine** lactate monohydrate [2].

Application in Drug Development

While the search results do not contain specific PK/PD (Pharmacokinetics/Pharmacodynamics) data for **Ethacridine** lactate monohydrate, its recent identification as a PARG inhibitor highlights its potential in modern drug discovery [2]. In such contexts, **PKPD modeling** is a critical tool that integrates:

- **Pharmacokinetics (PK)**: How the body absorbs, distributes, metabolizes, and excretes a drug [3] [4].
- **Pharmacodynamics (PD)**: The biological effects of the drug, such as its mechanism of action and efficacy [3] [4].

This modeling approach is indispensable for optimizing molecular design, predicting human doses from preclinical studies, and accelerating clinical development [3]. For a novel target like PARG, establishing a PKPD model would be a crucial step in translating the initial findings for **Ethacridine** lactate monohydrate into a viable therapeutic strategy.

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References

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